

Proper Disposal of Tetraiodothyroacetic Acid: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetraiodothyroacetic acid*

Cat. No.: *B142916*

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Essential safety and logistical information for the proper handling and disposal of **Tetraiodothyroacetic acid** (Tetrac), a potent thyroid hormone analogue.

Tetraiodothyroacetic acid, also known as Tetrac, is a valuable compound in biomedical research, particularly in studies related to thyroid hormone function and cancer therapy. However, its high acute toxicity and potential environmental hazards necessitate strict adherence to proper disposal procedures. This guide provides detailed, step-by-step instructions to ensure the safe management of Tetrac waste in a laboratory setting.

Safety and Hazard Information

Before handling **Tetraiodothyroacetic acid**, it is crucial to be aware of its significant hazard classifications.

Hazard Identification:

- GHS Pictogram: GHS06 (Skull and Crossbones)
- Signal Word: Danger[1]
- Hazard Statement: H300 - Fatal if swallowed[1]
- Hazard Class: Acute Toxicity 2, Oral

Personal Protective Equipment (PPE): To minimize exposure risk, the following personal protective equipment must be worn when handling **Tetraiodothyroacetic acid**:

- Eye Protection: Eyeshields, faceshields
- Hand Protection: Chemical-resistant gloves
- Respiratory Protection: Type P3 (EN 143) respirator cartridges

Quantitative Data Summary

The following table summarizes key quantitative data for **Tetraiodothyroacetic acid**.

Property	Value	Source
Molecular Formula	$C_{14}H_{8}I_4O_4$	[1]
Molecular Weight	747.83 g/mol	[1]
Storage Temperature	-20°C	
Solubility	Soluble in acetone (19.60-20.40 mg/mL)	
Water Hazard Class	WGK 3 (highly hazardous for water)	
Hazard Class (Storage)	6.1A (Combustible, acute toxic Cat. 1 and 2)	

Step-by-Step Disposal Protocol

The proper disposal of **Tetraiodothyroacetic acid** waste is governed by regulations such as the Resource Conservation and Recovery Act (RCRA) in the United States.[\[2\]](#)[\[3\]](#) Adherence to these regulations and institutional safety protocols is mandatory.

1. Segregation and Collection:

- Waste Segregation: Immediately segregate all waste contaminated with **Tetraiodothyroacetic acid** at the point of generation. This includes unused product,

contaminated labware (e.g., pipette tips, vials), and contaminated PPE.

- Dedicated Waste Container: Use a dedicated, clearly labeled hazardous waste container. The container must be compatible with the chemical waste; for solid waste, a robust, sealable plastic container is appropriate.[3]
- Labeling: The container must be labeled with the words "Hazardous Waste" and the specific chemical name: "**Tetraiodothyroacetic acid** waste." Include the hazard pictogram (skull and crossbones).[4]

2. Storage:

- Secure Storage: Store the sealed waste container in a designated, secure hazardous waste accumulation area.[5]
- Incompatible Materials: Ensure the storage area is away from incompatible materials, such as strong oxidizing agents, strong bases, and amines.[6]
- Ventilation: The storage area should be well-ventilated.[3]

3. Disposal:

- Licensed Waste Disposal Service: **Tetraiodothyroacetic acid** waste must be disposed of through a licensed professional hazardous waste disposal service.[6] Do not dispose of this chemical down the drain or in regular trash.[3]
- Documentation: Maintain accurate records of the waste generated and its disposal, in accordance with institutional and regulatory requirements.[3]
- Empty Containers: Dispose of empty containers as unused product, as they may retain hazardous residue.[6]

Experimental Workflow: Disposal of **Tetraiodothyroacetic Acid**

The following diagram illustrates the procedural workflow for the safe disposal of **Tetraiodothyroacetic acid** waste.

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